

# An In-depth Technical Guide to 2-Methylthio-4-(tributylstannyl)pyrimidine

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## Compound of Interest

Compound Name: 2-Methylthio-4-(tributylstannyl)pyrimidine

Cat. No.: B040798

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This technical guide provides a comprehensive overview of the properties, synthesis, and reactivity of **2-Methylthio-4-(tributylstannyl)pyrimidine**, a key reagent in synthetic organic chemistry. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Core Properties

**2-Methylthio-4-(tributylstannyl)pyrimidine** is an organotin compound featuring a pyrimidine scaffold. Its primary utility lies in its role as a versatile building block in palladium-catalyzed cross-coupling reactions, most notably the Stille reaction.

## Physicochemical Data

A summary of the key quantitative data for **2-Methylthio-4-(tributylstannyl)pyrimidine** is presented in Table 1.

Property	Value	Reference
CAS Number	123061-49-4	[1][2][3]
Molecular Formula	C <sub>17</sub> H <sub>32</sub> N <sub>2</sub> SSn	[3][4]
Molecular Weight	415.22 g/mol	[4]
Boiling Point	112 °C at 0.01 Torr (Predicted)	[4]
Storage Temperature	2-8°C	[4]
pKa (Predicted)	0.31 ± 0.31	[4]

## Safety Information

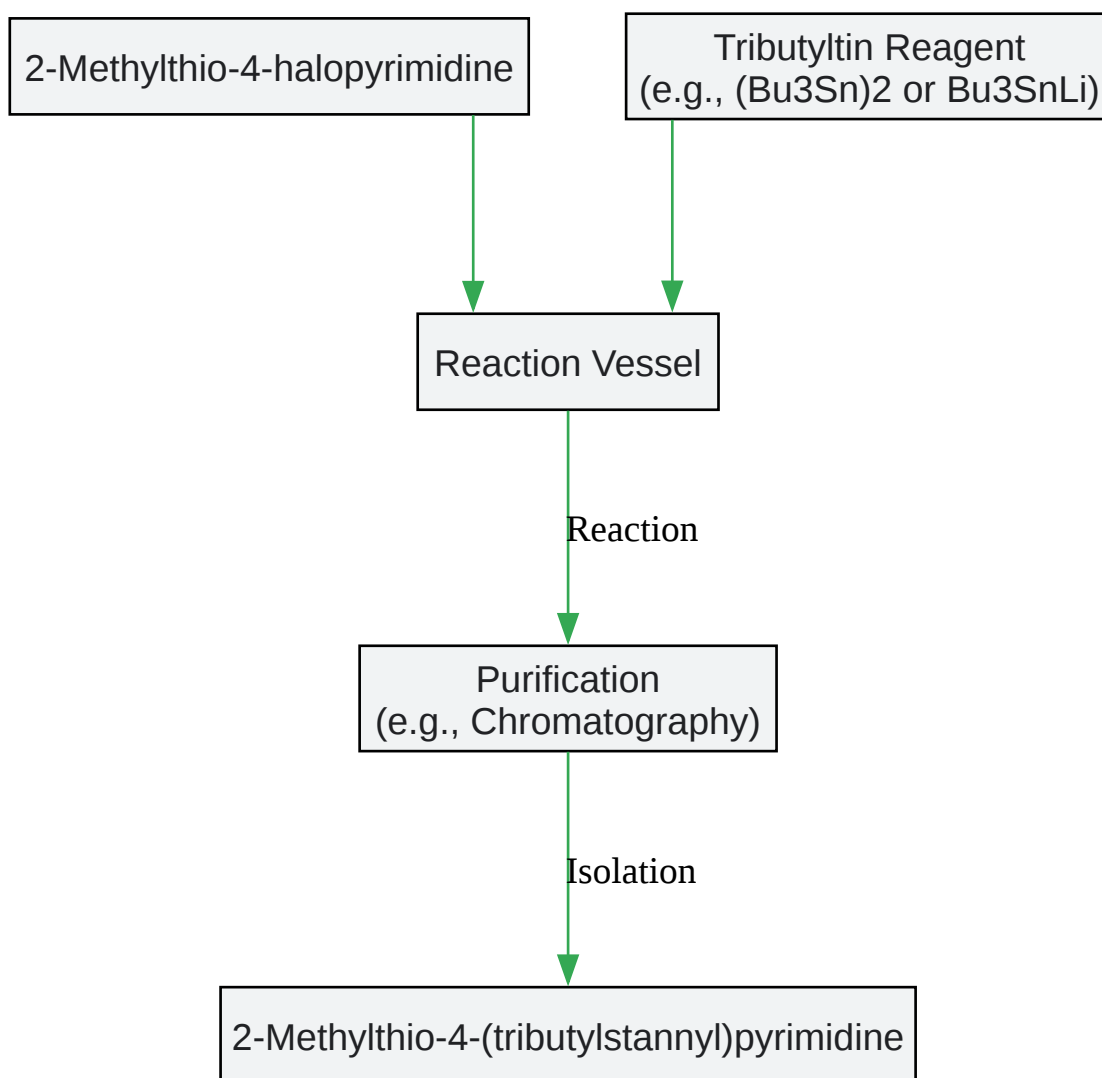
This compound is classified as hazardous. The relevant hazard codes indicate that it is toxic if swallowed, harmful in contact with skin, causes skin and eye irritation, and is very toxic to aquatic life with long-lasting effects.[4] Appropriate safety precautions, including the use of personal protective equipment, should be taken when handling this reagent.

## Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **2-Methylthio-4-(tributylstannyl)pyrimidine** is not readily available in the public domain, a plausible synthetic route can be inferred from established organometallic chemistry principles. The most likely method involves the reaction of a suitable 4-halo-2-methylthiopyrimidine with a tributyltin nucleophile.

## Postulated Synthesis Workflow

The synthesis would likely proceed via a nucleophilic substitution or a metal-catalyzed reaction where the tributylstannyl group is introduced at the 4-position of the pyrimidine ring. A generalized workflow for this process is depicted below.



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A postulated workflow for the synthesis of **2-Methylthio-4-(tributylstannyl)pyrimidine**.

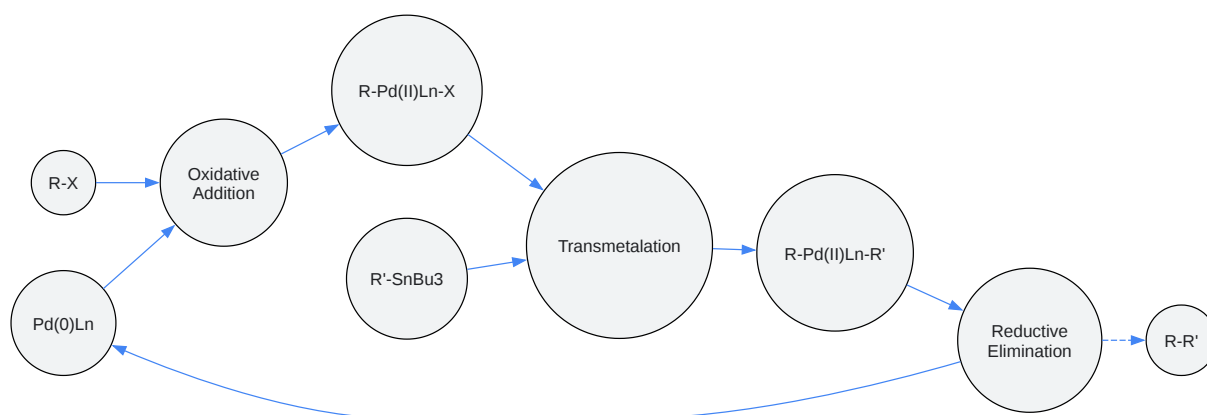
## Reactivity in Stille Cross-Coupling Reactions

**2-Methylthio-4-(tributylstannyl)pyrimidine** is primarily utilized as an organostannane partner in Stille cross-coupling reactions. This powerful carbon-carbon bond-forming reaction allows for the coupling of the pyrimidine moiety to a variety of organic electrophiles, such as aryl, heteroaryl, vinyl, or acyl halides and triflates.

A general procedure for the Stille coupling of **2-Methylthio-4-(tributylstannyl)pyrimidine** with an aryl halide is as follows:

- To a solution of the aryl halide (1.0 equivalent) in a suitable anhydrous solvent (e.g., toluene, dioxane, or DMF) is added **2-Methylthio-4-(tributylstannyl)pyrimidine** (1.0-1.2 equivalents).
- A palladium catalyst, such as  $\text{Pd}(\text{PPh}_3)_4$  (0.01-0.05 equivalents), is added to the mixture.
- In some cases, a copper(I) co-catalyst (e.g.,  $\text{CuI}$ ) and/or a ligand (e.g., triphenylarsine) may be added to enhance the reaction rate and yield.
- The reaction mixture is degassed and then heated under an inert atmosphere (e.g., argon or nitrogen) at a temperature ranging from 80 to 120 °C until the starting materials are consumed (monitored by TLC or GC-MS).
- Upon completion, the reaction is cooled to room temperature, and the solvent is removed under reduced pressure.
- The residue is then purified, typically by flash column chromatography on silica gel, to afford the desired coupled product.

The catalytic cycle of the Stille reaction involves three key steps: oxidative addition, transmetalation, and reductive elimination.



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The catalytic cycle of the Stille cross-coupling reaction.

## Spectroscopic Data

Detailed, publicly available spectroscopic data ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and MS) for **2-Methylthio-4-(tributylstannyl)pyrimidine** are limited. However, based on the known spectral properties of related pyrimidine derivatives and organotin compounds, the following characteristics can be anticipated.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR: The spectrum would be expected to show characteristic signals for the pyrimidine ring protons, the methylthio group protons (a singlet around 2.5 ppm), and multiple overlapping signals for the protons of the three butyl groups attached to the tin atom (in the range of 0.8-1.6 ppm).

- $^{13}\text{C}$  NMR: The carbon spectrum would display signals for the pyrimidine ring carbons, the methylthio carbon, and the distinct carbons of the tributylstannyl group.

## Infrared (IR) Spectroscopy

The IR spectrum would likely exhibit characteristic absorption bands for C-H stretching and bending vibrations of the alkyl and aromatic groups, C=N and C=C stretching vibrations of the pyrimidine ring, and C-S stretching vibrations.

## Mass Spectrometry (MS)

The mass spectrum would be expected to show the molecular ion peak ( $\text{M}^+$ ) corresponding to the molecular weight of the compound, along with fragmentation patterns characteristic of the loss of butyl groups and other fragments from the pyrimidine moiety. The presence of tin would be evident from its characteristic isotopic pattern.

## Biological Activity

There is no publicly available information to suggest that **2-Methylthio-4-(tributylstannyl)pyrimidine** has any specific biological activity or is involved in any signaling pathways. Its primary application is as a chemical reagent in organic synthesis. The toxicity associated with organotin compounds necessitates careful handling to avoid exposure.

## Conclusion

**2-Methylthio-4-(tributylstannyl)pyrimidine** is a valuable synthetic intermediate, particularly for the construction of more complex molecules containing a 2-methylthiopyrimidine core via the Stille cross-coupling reaction. While detailed experimental and spectroscopic data are not widely published, its properties and reactivity can be reliably inferred from the extensive literature on related organostannanes and pyrimidine chemistry. Researchers utilizing this compound should adhere to strict safety protocols due to the inherent toxicity of organotin reagents.

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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methylthio-4-(tributylstannyl)pyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b040798#what-are-the-properties-of-2-methylthio-4-tributylstannyl-pyrimidine]

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